

# In-Depth Technical Guide to 2-Geranyl-4-isobutyrylphloroglucinol

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## Compound of Interest

Compound Name: 2-Geranyl-4-isobutyrylphloroglucinol

Cat. No.: B158201

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## Abstract

**2-Geranyl-4-isobutyrylphloroglucinol**, a naturally occurring phenolic compound, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical identity, and available biological data. The document is intended to serve as a foundational resource for researchers and professionals engaged in the exploration and development of novel therapeutic agents.

## Chemical Identity

- CAS Number: 72008-03-8[1][2][3]
- IUPAC Name: 1-[3-[(2E)-3,7-dimethylocta-2,6-dienyl]-2,4,6-trihydroxyphenyl]-2-methylpropan-1-one[4]
- Synonyms: 3-Geranyl-1-(2'-methylpropanoyl)phloroglucinol, 2-Geranyl-4-(2-methylpropanoyl)phloroglucinol[5]
- Molecular Formula: C<sub>20</sub>H<sub>28</sub>O<sub>4</sub>[1][2]
- Molecular Weight: 332.44 g/mol [2][3]

## Physicochemical Properties

- Appearance: Powder[2]
- Solubility: Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.[2]

## Biological Activities and Quantitative Data

**2-Geranyl-4-isobutyrylphloroglucinol** is a member of the phloroglucinol derivatives, a class of compounds known for a variety of biological activities, including antimicrobial, anticancer, anti-allergic, anti-inflammatory, and antioxidant effects. These compounds are notably found in various species of the Eucalyptus genus.[6] While specific in-depth studies on **2-Geranyl-4-isobutyrylphloroglucinol** are limited, preliminary data indicates its potential in antiviral and cytotoxic applications.

Activity	Test System	Metric	Value	Reference
Cytotoxicity	African green monkey Vero cells	IC <sub>50</sub>	22.5 µg/mL	[7]
Antiviral	HIV-1 IIIB infected human MT-4 cells	Protection against virus-induced cytopathogenicity	Data not quantified	[7]

## Experimental Protocols

Detailed experimental protocols for the biological evaluation of **2-Geranyl-4-isobutyrylphloroglucinol** are not extensively published. The available information on its antiviral and cytotoxic activity references established methodologies.

### Cytotoxicity Assay

The cytotoxicity of **2-Geranyl-4-isobutyrylphloroglucinol** against African green monkey Vero cells was assessed by measuring the reduction in viable cells after 48 hours of exposure to the compound. The neutral red dye-based method was employed for this determination.[7]

## Antiviral Assay

The antiviral activity against HIV-1 IIB was evaluated in infected human MT-4 cells. The protective effect of the compound against virus-induced cytopathogenicity was measured after 4 days using the MTT assay.[7]

## Isolation from Natural Sources

**2-Geranyl-4-isobutyrylphloroglucinol** is a natural product that can be isolated from the herbs of *Eucalyptus robusta*. [2] Phloroglucinol-terpene adducts are the primary class of such compounds reported in the *Eucalyptus* genus. [6]

## Signaling Pathways and Mechanisms of Action

The precise signaling pathways and detailed mechanisms of action for **2-Geranyl-4-isobutyrylphloroglucinol** have not yet been elucidated in the scientific literature. Phloroglucinol derivatives from *Eucalyptus* species have been noted to exhibit a range of biological activities, suggesting potential interactions with various cellular targets. [6][7][8] For instance, other phloroglucinol derivatives isolated from *Eucalyptus globulus* have demonstrated cytotoxic activities against various cancer cell lines by inducing apoptosis through the modulation of Bcl-2 family proteins and caspase-3 levels. [9] Further research is required to determine if **2-Geranyl-4-isobutyrylphloroglucinol** acts through similar or distinct pathways.

To illustrate a hypothetical workflow for investigating the mechanism of action of a novel compound like **2-Geranyl-4-isobutyrylphloroglucinol**, the following logical diagram is provided.

Logical Workflow for Mechanism of Action Studies

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Caption: A logical workflow for elucidating the mechanism of action of a novel bioactive compound.

## Conclusion

**2-Geranyl-4-isobutyrylphloroglucinol** represents a promising natural product with demonstrated cytotoxic and potential antiviral activities. As a member of the pharmacologically significant phloroglucinol family from Eucalyptus, it warrants further investigation to fully characterize its biological activities, elucidate its mechanism of action, and explore its therapeutic potential. This guide summarizes the current state of knowledge and is intended to facilitate future research and development efforts.

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## References

- 1. CAS号:72008-03-8-2-Geranyl-4-isobutyrylphloroglucinol - 2-Geranyl-4-isobutyrylphloroglucinol-科华智慧 [kehuaai.com]
- 2. 2-Geranyl-4-isobutyrylphloroglucinol | CAS:72008-03-8 | Manufacturer ChemFaces [chemfaces.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 1-[3-[(2E)-3,7-dimethylocta-2,6-dienyl]-2,4,6-trihydroxy-phenyl]-2-methyl-butan-1-one | C<sub>21</sub>H<sub>30</sub>O<sub>4</sub> | CID 14282627 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. phloroglucinol suppliers UK [ukchemicalsuppliers.co.uk]
- 6. Structural Diversity of Complex Phloroglucinol Derivatives from Eucalyptus Species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Biological Activities of Phloroglucinol Derivatives from Eucalyptus Spp. -Natural Product Sciences | Korea Science [koreascience.kr]
- 8. Bioactive acylphloroglucinol derivatives from Eucalyptus species - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Phloroglucinol Derivatives from the Fruits of Eucalyptus globulus and Their Cytotoxic Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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